

# Trimethylnonanol CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025



### An In-depth Technical Guide to Trimethylnonanol

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The term "**trimethylnonanol**" can refer to several structural isomers. This guide focuses on the most prominently documented isomer, 2,6,8-trimethyl-4-nonanol (CAS: 123-17-1), due to the greater availability of technical data. Other isomers, such as 2,6,8-trimethyl-1-nonanol, exist but are less thoroughly characterized in publicly accessible literature.

## **Core Chemical Identification and Properties**

2,6,8-trimethyl-4-nonanol is a branched-chain aliphatic alcohol. Its structure consists of a nine-carbon (nonane) backbone with three methyl group substitutions and a hydroxyl group at the fourth position. This structure contributes to its physical properties, such as its high solvent power and limited water solubility.[1][2][3]

#### **Physicochemical Data**

The key physicochemical properties of 2,6,8-trimethyl-4-nonanol are summarized below.



Property	Value	Source(s)
CAS Registry Number	123-17-1	[4]
Molecular Formula	C12H26O	[4]
Molecular Weight	186.33 g/mol	[5]
Appearance	Colorless, water-white liquid	[1][2][3]
Odor	Pleasant	[2][3]
Boiling Point	225 °C (498.65 K)	[4][6]
Melting Point	-59.9 °C	[6]
Density	0.817 g/cm <sup>3</sup>	[6]
Flash Point	94.3 °C (202.0 °F)	[7]
Vapor Pressure	0.016 mmHg @ 25 °C (estimated)	[7]
Water Solubility	24.97 mg/L @ 25 °C (estimated)	[7]
logP (Octanol/Water)	4.291 (estimated)	[7]

### Synthesis and Experimental Protocols

The primary industrial synthesis of 2,6,8-trimethyl-4-nonanol is through the chemical reduction of its corresponding ketone, 2,6,8-trimethyl-4-nonanone (CAS: 123-18-2).[8]

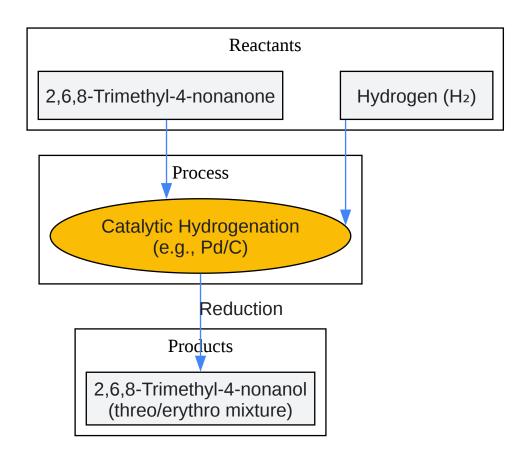
#### **Experimental Methodology: Catalytic Hydrogenation**

The most common method for this transformation is catalytic hydrogenation. This process involves the addition of hydrogen (H<sub>2</sub>) across the carbonyl group of the ketone in the presence of a metal catalyst.

- Precursor: 2,6,8-trimethyl-4-nonanone
- Reaction: Reduction of a ketone to a secondary alcohol



- Catalyst: Finely divided metals such as palladium, platinum, or nickel are effective. Specifically, palladium on carbon (Pd/C) has been reported for this synthesis.[8]
- Stereochemistry: The reduction of 2,6,8-trimethyl-4-nonanone creates a new stereocenter at the C4 position, resulting in the formation of diastereomers (threo and erythro isomers). Hydrogenation over a palladium on carbon catalyst has been reported to yield a 3:1 mixture of threo to erythro isomers.[8]



Click to download full resolution via product page

Synthesis workflow for 2,6,8-trimethyl-4-nonanol.

#### **Applications and Functional Relevance**

While research into the biological activity of 2,6,8-trimethyl-4-nonanol is limited, its physicochemical properties make it a valuable compound in several industrial applications.[8] There is no substantive evidence in the reviewed literature of its involvement in specific biological signaling pathways. Its primary utility stems from its molecular structure.



- Intermediate: It serves as a precursor in the synthesis of other chemicals, such as its corresponding ketone via oxidation.[5][8]
- Solvent and Dispersant: Its high solvent power makes it effective for dissolving vinyl resins, cellulose esters, and other polymers.[2][3]
- Fragrance Ingredient: It is utilized in the fragrance industry as a scent component in various cosmetic products.[1]
- Industrial Applications: It is also used in processes such as lubricating oil dewaxing.[3]

Relationship between properties and applications.

#### **Toxicology and Safety Data**

Toxicological studies provide essential data for safe handling and environmental impact assessment. The toxicological properties of 2,6,8-trimethyl-4-nonanol have not been fully investigated, but key acute toxicity findings are available.[9]

**Acute Toxicity** 

Test	Species	Route	Value	Source(s)
LD <sub>50</sub>	Rat (male)	Oral	13,700 mg/kg bw	[10][11]
LD <sub>50</sub>	Rabbit (male)	Dermal	11.2 mL/kg bw	[10][11]

#### **Ecotoxicity**

The compound is classified as toxic to aquatic life with long-lasting effects (GHS hazard H411) in a significant portion of regulatory notifications.[5]



Test	Species	Route	Value	Duration	Source(s)
LC50	Oncorhynchu s mykiss (Rainbow Trout)	Aquatic	>2.17 mg/L	96 h	[10][11]
EC50	Daphnia magna (Water Flea)	Aquatic	4.44 mg/L	48 h	[10]
EC50	Pseudokirchn eriella subcapitata (Green Algae)	Aquatic	4.63 mg/L	72 h	[10]

#### **Handling and Safety**

Standard laboratory safety protocols should be observed when handling 2,6,8-trimethyl-4-nonanol.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and safety goggles.
  [10]
- Ventilation: Use in a well-ventilated area.[9]
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam for fires.
  [11]
- Incompatibilities: Avoid contact with strong oxidizing agents.[9]

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



#### References

- 1. CAS 123-17-1: 2,6,8-Trimethyl-4-nonanol | CymitQuimica [cymitquimica.com]
- 2. Page loading... [guidechem.com]
- 3. 2,6,8-TRIMETHYL-4-NONANOL | 123-17-1 [chemicalbook.com]
- 4. 4-Nonanol, 2,6,8-trimethyl- [webbook.nist.gov]
- 5. 2,6,8-Trimethyl-4-nonanol | C12H26O | CID 61056 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. 2,4,8-trimethyl-6-nonanol, 123-17-1 [thegoodscentscompany.com]
- 8. 2,6,8-Trimethyl-4-nonanol | 123-17-1 | Benchchem [benchchem.com]
- 9. fishersci.com [fishersci.com]
- 10. echemi.com [echemi.com]
- 11. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Trimethylnonanol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170604#trimethylnonanol-cas-number-and-molecular-weight]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com